

Proper Disposal of Ethyl Acetoacetate-3-13C: A Comprehensive Guide

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Compound of Interest

Compound Name: Ethyl acetoacetate-3-13C

Cat. No.: B1625688

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and regulatory compliance. This guide provides detailed procedures for the safe disposal of **Ethyl acetoacetate-3-13C**, a stable isotope-labeled compound.

Key Disposal Principle: Stable Isotope Labeling

Ethyl acetoacetate-3-13C is labeled with a stable isotope of carbon, ^{13}C . Unlike radioactive isotopes, stable isotopes do not emit radiation and are not radioactive.[1] Consequently, they do not necessitate any additional special precautions for disposal beyond those required for the unlabeled compound.[1][2] The disposal protocol for **Ethyl acetoacetate-3-13C** is therefore identical to that for standard ethyl acetoacetate.

Disposal Procedures for Ethyl Acetoacetate

The primary recommended method for the disposal of ethyl acetoacetate is through incineration.[3][4]

Operational Steps for Disposal:

- **Consult Licensed Professionals:** Always contact a licensed professional waste disposal service to handle the disposal of this material.[3]

- Incineration: This combustible material should be burned in a chemical incinerator equipped with an afterburner and scrubber to ensure complete and safe combustion.[\[3\]](#)[\[4\]](#)
- Surplus and Non-Recyclable Solutions: Offer any surplus or non-recyclable solutions to a licensed disposal company for proper management.[\[3\]](#)[\[4\]](#)
- Contaminated Packaging: Any packaging that has been contaminated with **Ethyl acetoacetate-3-13C** should be treated as the unused product and disposed of in the same manner.[\[3\]](#)[\[4\]](#)
- Regulatory Compliance: All disposal activities must be conducted in accordance with local, state, and federal regulations.

Important Environmental Precaution: Prevent the product from entering drains, as it can be harmful to aquatic life.[\[3\]](#)[\[4\]](#)

Safety and Handling Information

Proper handling is crucial to minimize risks associated with ethyl acetoacetate. The following table summarizes key safety and hazard information.

Parameter	Data	References
Appearance	Colorless liquid with a fruity odor.	[5][6]
Molecular Formula	$C_5^{13}CH_{10}O_3$	[7]
Molecular Weight	131.13 g/mol	[7]
Boiling Point	180.8 °C (357.4 °F)	[5][8]
Flash Point	70 °C (158 °F)	[8]
Hazards	Combustible liquid.[9] Harmful if swallowed.[7][10] Causes skin and serious eye irritation.[7][10] May cause respiratory irritation.[7][10]	
Personal Protective Equipment (PPE)	Safety goggles with side-shields, protective gloves, impervious clothing, and a suitable respirator.[7]	
Handling	Avoid breathing vapors, mist, or gas.[3][6] Avoid contact with skin and eyes.[3][6] Keep away from sources of ignition.[3][4][6] Use only in a well-ventilated area.[7]	

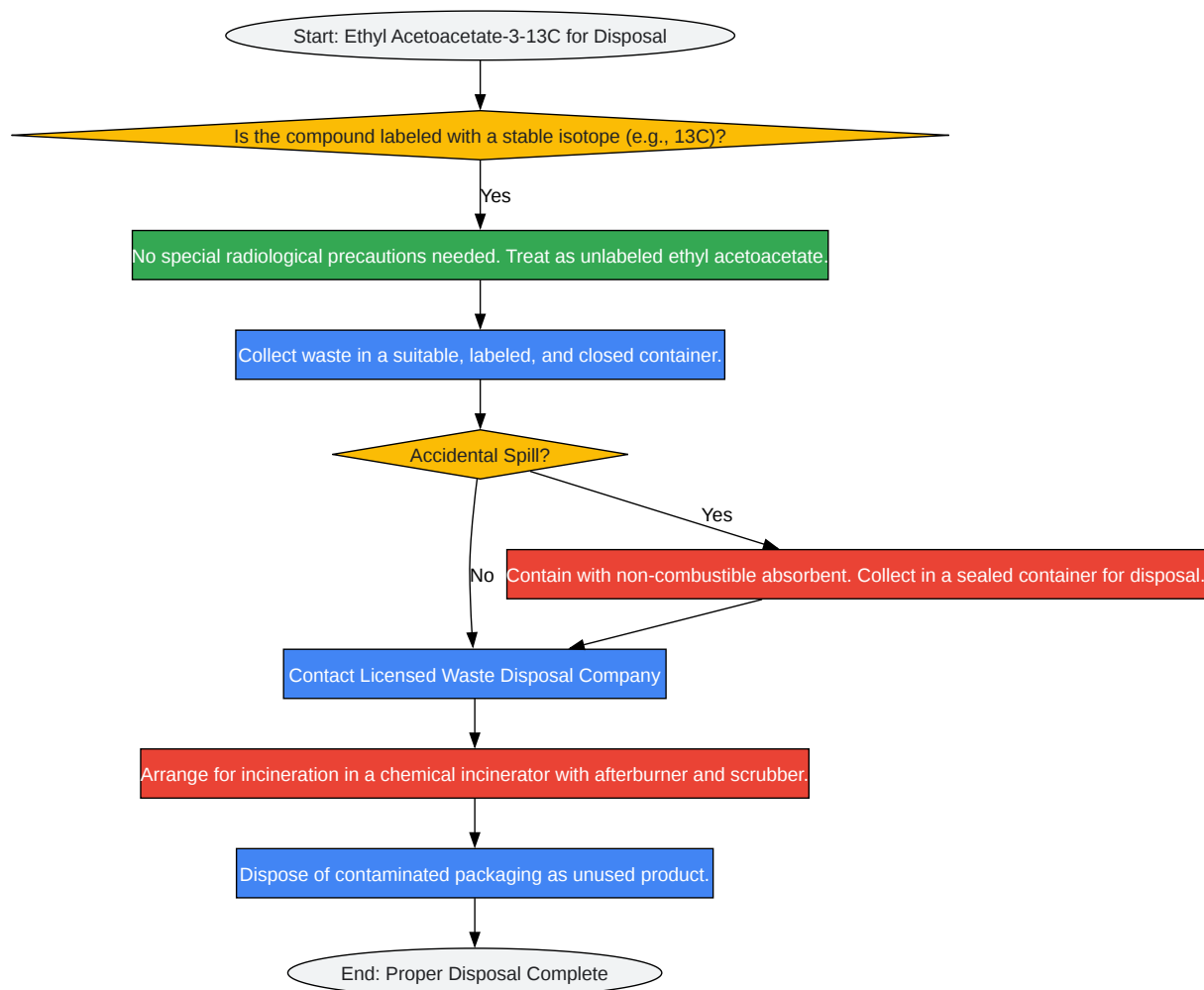
Emergency Procedures

In the event of an accidental release or exposure, follow these immediate steps:

Situation	Procedure	References
Spill	Contain the spillage and collect it with a non-combustible absorbent material (e.g., sand, earth). Place in a suitable, closed container for disposal.[3][9]	
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[3][7]	
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing and consult a physician.[3][7]	
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[3][7]	
Ingestion	Do NOT induce vomiting. Rinse mouth with water and consult a physician. Never give anything by mouth to an unconscious person.[3][7]	

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Ethyl acetoacetate-3-13C**.



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Caption: Disposal workflow for **Ethyl acetoacetate-3-13C**.

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